

# Spectroscopic Analysis of 2-Methylsulfonyl-imidazole: A Technical Guide

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## Compound of Interest

Compound Name: **2-Methylsulfonyl-imidazole**

Cat. No.: **B1593833**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Abstract

**2-Methylsulfonyl-imidazole** is a heterocyclic compound of interest in medicinal chemistry and materials science. A thorough understanding of its structural and electronic properties is paramount for its application and development. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) provide a fundamental characterization of the molecular structure. This guide provides a detailed overview of the expected spectroscopic data for **2-Methylsulfonyl-imidazole**, based on the analysis of closely related analogs and foundational principles of spectroscopic interpretation. While experimental data for the title compound is not readily available in public databases, this guide will serve as a robust predictive framework for researchers.

## Introduction

Imidazole is a five-membered heterocyclic aromatic ring with two nitrogen atoms. Its derivatives are ubiquitous in nature, found in essential biomolecules like the amino acid histidine and purine bases of DNA. The imidazole scaffold is a privileged structure in medicinal chemistry, appearing in numerous approved drugs. The introduction of a methylsulfonyl group at the 2-position significantly influences the electronic properties of the imidazole ring, primarily through the strong electron-withdrawing nature of the sulfonyl group. This modification can impact the compound's reactivity, intermolecular interactions, and ultimately its biological activity.

Accurate spectroscopic characterization is the cornerstone of chemical research and development. It allows for unequivocal structure elucidation, purity assessment, and provides insights into the molecular environment. This guide will discuss the anticipated  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and MS spectral features of **2-Methylsulfonyl-imidazole**.

## Molecular Structure and Spectroscopic Overview

The structure of **2-Methylsulfonyl-imidazole**, with the systematic numbering of the imidazole ring, is depicted below. The key structural features that will govern its spectroscopic properties are the aromatic imidazole ring with two distinct proton environments (H4 and H5), the N-H proton, and the methyl group of the sulfonyl moiety.

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